Preliminary toxicity screening of 4-(4-Chlorophenyl)-2-(methylthio)pyrimidine

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Compound of Interest

Compound Name:	*4-(4-Chlorophenyl)-2-(methylthio)pyrimidine*
CAS No.:	*434941-55-6*
Cat. No.:	*B1608141*

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Strategic Toxicology Assessment: 4-(4-Chlorophenyl)-2-(methylthio)pyrimidine

Executive Summary & Compound Profile

In the context of medicinal chemistry, **4-(4-Chlorophenyl)-2-(methylthio)pyrimidine** (CAS: 185633-87-4) represents a classic "hit" scaffold often found in kinase inhibitor libraries and receptor antagonists. While the pyrimidine core offers excellent hydrogen-bonding potential for target engagement, the flanking substituents—specifically the 4-chlorophenyl and 2-methylthio groups—introduce distinct toxicological liabilities that must be screened early to prevent late-stage attrition.

This guide moves beyond standard Safety Data Sheet (SDS) classifications (which rightly identify it as a Skin Irritant Category 2 and Eye Irritant Category 2A) to address developmental toxicity risks: metabolic activation, hepatotoxicity, and hERG channel inhibition.

Structural Deconstruction & Risk Analysis

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Moiety	Function in Drug Design	Toxicological Liability (The "Why")
Pyrimidine Core	Scaffold for H-bond interactions.	Generally well-tolerated, but kinase promiscuity is a risk.
4-Chlorophenyl	Increases lipophilicity ( ) and metabolic stability at the para-position.	hERG Liability: Lipophilic aromatic groups are key pharmacophores for hERG channel blockade, leading to QT prolongation.
2-Methylthio	Hydrophobic interaction; often a precursor to amino-pyrimidines.	Metabolic Soft Spot: Highly susceptible to S-oxidation (sulfoxide/sulfone) and nucleophilic displacement by Glutathione (GSH), leading to reactive metabolite formation.

Tier 1: In Silico & Physicochemical Profiling[1]

Before wet-lab screening, computational assessment filters out compounds with poor drug-likeness.

- Lipophilicity ( ): The chlorophenyl group significantly raises . If , the risk of phospholipidosis and off-target binding increases.
- Structural Alerts: Run screens (e.g., Derek Nexus) specifically looking for thioether oxidation. The conversion of sulfide (-S-) to sulfoxide (-SO-) and sulfone (-SO2-) alters polarity and can create a Michael acceptor if adjacent to a double bond, though less likely in this aromatic system.

Tier 2: In Vitro Cytotoxicity (Cellular Health)

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Objective: Determine the therapeutic index. We use HepG2 (liver) cells because they retain some metabolic capacity, essential for assessing the toxicity of the methylthio metabolites.

Protocol: MTT Cell Viability Assay

Standard: ISO 10993-5 / OECD Guidance

- Cell Seeding: Seed HepG2 cells at

  cells/well in 96-well plates. Culture in DMEM + 10% FBS for 24 hours to allow attachment.
- Compound Preparation:
  - Dissolve **4-(4-Chlorophenyl)-2-(methylthio)pyrimidine** in DMSO (Stock: 10 mM).
  - Critical Step: Serial dilute in culture medium. Final DMSO concentration must be

    to avoid solvent toxicity.
  - Test Range: 0.1

    M to 100

    M (8-point dose-response).
- Incubation: Treat cells for 24 and 48 hours at 37°C, 5% CO

  .
- MTT Addition: Add 10

  L MTT reagent (5 mg/mL in PBS) to each well. Incubate for 3-4 hours. Mitochondrial succinate dehydrogenase in viable cells reduces MTT to purple formazan.
- Solubilization: Aspirate medium. Add 100

  L DMSO to dissolve formazan crystals.
- Quantification: Measure absorbance at 570 nm (reference 630 nm).
- Analysis: Calculate

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.

- Red Flag:

  M indicates high cytotoxicity potential.

Tier 3: Metabolic Stability & Reactive Metabolites

The Core Liability: The 2-methylthio group is the primary concern. It undergoes S-oxidation by FMO (Flavin-containing monooxygenases) and CYP450 enzymes. The resulting sulfoxide/sulfone is a better leaving group than the parent sulfide, potentially allowing glutathione (GSH) to displace it. If GSH is depleted, cellular damage ensues.

Protocol: Microsomal Stability & GSH Trapping

- System: Pooled Human Liver Microsomes (HLM) (0.5 mg protein/mL).
- Reaction Mix:
  - Test Compound: 1

    M.
  - Cofactor: NADPH regenerating system (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P dehydrogenase).
  - Trapping Agent: Add Glutathione (GSH) at 5 mM to capture reactive electrophiles.
- Incubation: 37°C for 0, 15, 30, and 60 minutes.
- Termination: Add ice-cold Acetonitrile containing internal standard (e.g., Warfarin).
- Analysis (LC-MS/MS):
  - Monitor parent depletion (Intrinsic Clearance,

).
  - Scan for Metabolites: Look for +16 Da (Sulfoxide), +32 Da (Sulfone), and +305 Da (GSH adducts).

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Interpretation: Detection of GSH adducts confirms the formation of reactive intermediates, a "No-Go" signal for lead optimization unless the methylthio group is replaced.

Tier 4: Cardiotoxicity (hERG Inhibition)

The combination of a basic nitrogen (pyrimidine) and a lipophilic aromatic (chlorophenyl) is a classic pharmacophore for blocking the hERG potassium channel, causing QT prolongation and potential Torsades de Pointes.

Protocol: Fluorescence Polarization (High-Throughput Screen)

Note: While Patch Clamp is the gold standard, this fluorescence assay is sufficient for preliminary screening.

- Reagents: Membrane preparations expressing hERG channels; Red-shifted fluorescent tracer (Predictor™ hERG).
- Assay Setup:
  - Titrate test compound (0.1 nM – 10

    M) into 384-well plates.
  - Add hERG membranes and Tracer.
- Mechanism: The tracer binds to the hERG channel. If the test compound binds, it displaces the tracer, reducing fluorescence polarization (FP).
- Controls:
  - Positive Control: E-4031 (Known hERG blocker).
  - Negative Control: DMSO vehicle.
- Readout: Measure FP after 4 hours. Calculate

  .

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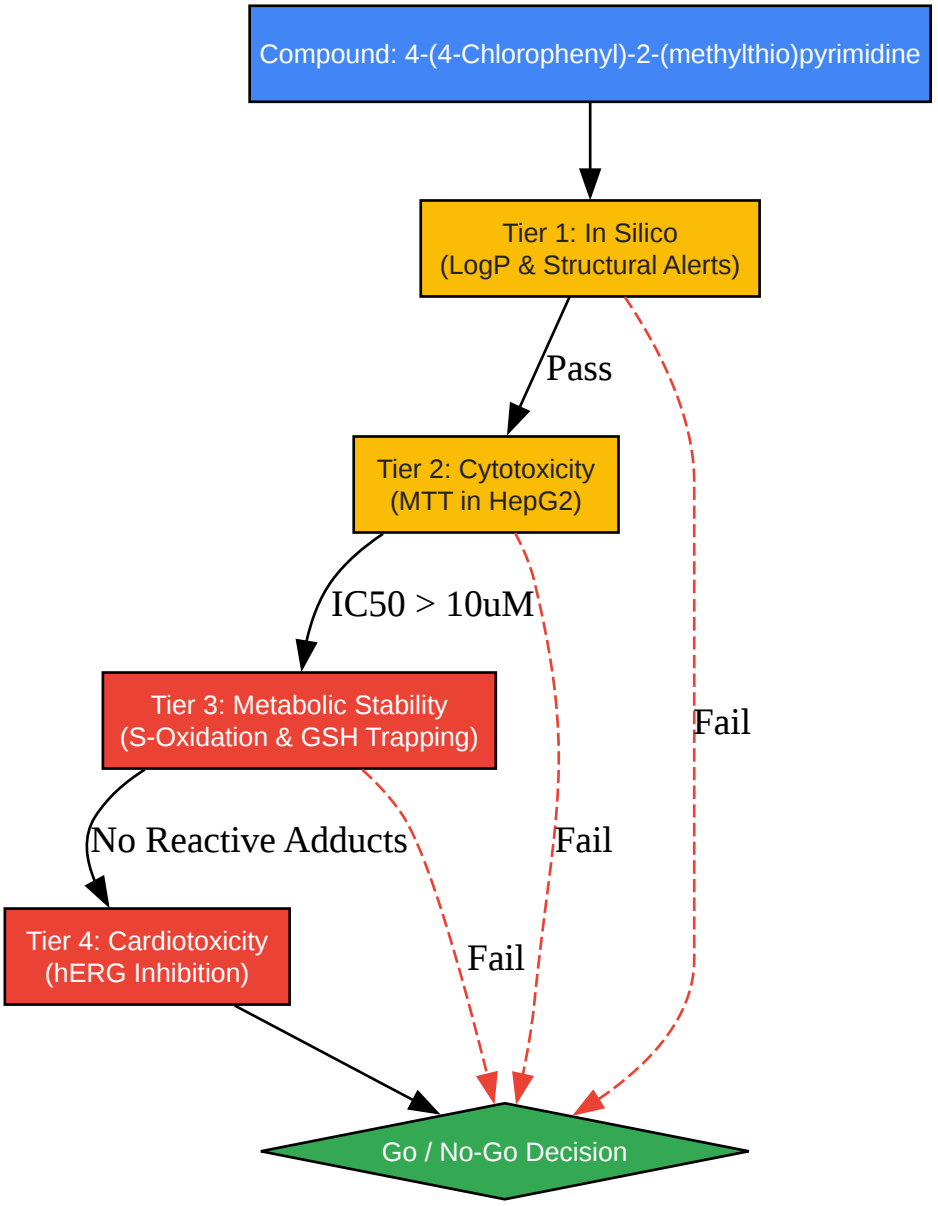
- Risk Threshold:

  M suggests moderate-to-high cardiac risk.

Visualizing the Toxicology Workflow

The following diagrams illustrate the screening logic and the specific metabolic pathway of concern.

Diagram 1: The Screening Workflow



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Caption: Sequential screening tier. Red nodes indicate high-risk assays for this specific scaffold.

Diagram 2: Metabolic Activation Pathway (Mechanism of Toxicity)



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Caption: The S-oxidation pathway activates the methylthio group, making it a leaving group for nucleophilic attack.

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Sources

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